

Vincosamide acetylcholinesterase AChE inhibition activity

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Compound Focus: Vincosamide

CAS No.: 23141-27-7

Cat. No.: S1525175

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Documented Activities of Vincosamide

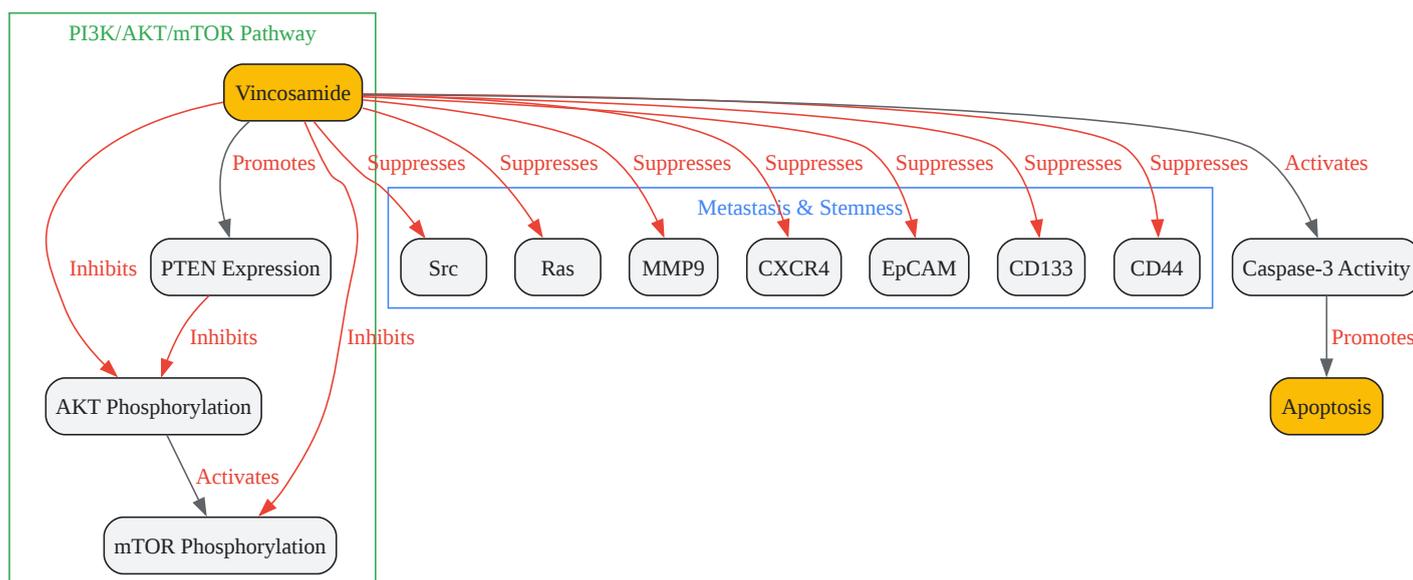
Vincosamide is a natural compound identified in plants from the *Psychotria* genus, such as *Psychotria leiocarpa* [1]. The table below summarizes its known biological activities based on current literature.

Activity	Description & Context
Anti-cholinesterase Activity	Mentioned as a known property, though specific data on its potency (e.g., IC50) against AChE or BuChE is not provided in the search results [1].
Anti-inflammatory Effects	Documented to reduce chemically-induced inflammation in mouse models [1].
Anti-tumor Effects	Demonstrates efficacy in inhibiting proliferation, migration, and invasion of Hepatocellular Carcinoma (HCC) cells, and promotes apoptosis [1].

The search results indicate that **vincosamide's role in inhibiting acetylcholinesterase is not the primary focus of recent research**. Investigations have shifted more towards its potent anti-inflammatory and anti-cancer properties [1].

Proposed Mechanism in Cancer Cells

Research on **vincosamide**'s anti-cancer activity suggests a multi-target mechanism. The diagram below outlines the key signaling pathways it influences based on studies in hepatocellular carcinoma cells.



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Vincosamide's multi-target mechanism in HCC cells, impacting key signaling pathways, metastasis, and apoptosis.

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References

1. Has a Function for Vincosamide Malignant Behaviors of... Inhibiting [pubmed.ncbi.nlm.nih.gov]

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